

# Revolutionizing Research Data Centers: A Technical Guide to the HPE 5945 Switch Series

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## Compound of Interest

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In the fast-paced world of scientific research, drug development, and high-performance computing (HPC), the ability to rapidly process and analyze massive datasets is paramount. The network infrastructure of a research data center forms the bedrock of these capabilities. The HPE FlexFabric 5945 Switch Series emerges as a pivotal technology, engineered to meet the stringent demands of modern research environments by delivering high-density, ultra-low-latency, and scalable connectivity. This guide provides an in-depth technical overview of the HPE 5945, tailored for researchers, scientists, and drug development professionals.

## Core Capabilities for Research and Development

Research data centers are characterized by their need for high-bandwidth, low-latency communication to support data-intensive applications, large-scale simulations, and collaborative research. The HPE 5945 switch series is specifically designed for deployment at the aggregation or server access layer of large enterprise data centers, and is also robust enough for the core layer of medium-sized enterprises.<sup>[1][2][3]</sup> Its architecture addresses the critical requirements of these environments.

A key advantage of the HPE 5945 is its high-performance switching capability, featuring a cut-through and nonblocking architecture that delivers very low latency, approximately 1 microsecond for 100GbE, which is crucial for demanding enterprise applications.<sup>[1]</sup> This ultra-low latency is critical for HPC clusters and storage networks where minimizing communication overhead is essential for overall application performance. The switch series also supports high-

density 10GbE, 25GbE, 40GbE, and 100GbE deployments, providing flexible and scalable connectivity for server edges.[\[1\]](#)[\[4\]](#)

## Quantitative Performance Metrics

The HPE 5945 series offers a range of models with varying specifications to suit different deployment scales and performance requirements. The following tables summarize the key quantitative data for easy comparison.

Table 1: Performance Specifications of HPE FlexFabric 5945 Switch Models

Feature	HPE FlexFabric 5945 48SFP28 8QSFP28 (JQ074A)	HPE FlexFabric 5945 2-slot Switch (JQ075A)	HPE FlexFabric 5945 4-slot Switch (JQ076A)	HPE FlexFabric 5945 32QSFP28 (JQ077A)
Switching Capacity	4 Tb/s <a href="#">[5]</a>	3.6 Tb/s <a href="#">[5]</a>	6.4 Tb/s <a href="#">[5]</a>	6.4 Tb/s <a href="#">[5]</a>
Throughput	Up to 2024 Mpps <a href="#">[5]</a>	Up to 2024 Mpps <a href="#">[5]</a>	Up to 2024 Mpps <a href="#">[5]</a>	Up to 2024 Mpps <a href="#">[5]</a>
Latency	< 1 $\mu$ s (64-byte packets) <a href="#">[5]</a>	< 1 $\mu$ s (64-byte packets) <a href="#">[5]</a>	< 1 $\mu$ s (64-byte packets) <a href="#">[5]</a>	< 1 $\mu$ s (64-byte packets) <a href="#">[5]</a>
MAC Address Table Size	288K Entries <a href="#">[5]</a>	288K Entries <a href="#">[5]</a>	288K Entries <a href="#">[5]</a>	288K Entries <a href="#">[5]</a>
IPv4 Routing Table Size	324K Entries <a href="#">[5]</a>	324K Entries <a href="#">[5]</a>	324K Entries <a href="#">[5]</a>	324K Entries <a href="#">[5]</a>
IPv6 Routing Table Size	162K Entries <a href="#">[5]</a>	162K Entries <a href="#">[5]</a>	162K Entries <a href="#">[5]</a>	162K Entries <a href="#">[5]</a>

Table 2: Port Configurations of HPE FlexFabric 5945 Switch Models

Model	I/O Ports and Slots
HPE FlexFabric 5945 48SFP28 8QSFP28 (JQ074A)	48 x 25G SFP28 Ports, 8 x 100G QSFP28 Ports, 2 x 1G SFP ports.[5] Supports up to 80 x 10GbE ports with splitter cables.[6]
HPE FlexFabric 5945 2-slot Switch (JQ075A)	2 module slots, 2 x 100G QSFP28 ports. Supports up to 48 x 10/25 GbE and 4 x 100 GbE ports, or up to 16 x 100 GbE ports.[5]
HPE FlexFabric 5945 4-slot Switch (JQ076A)	4 Module slots, 2 x 1G SFP ports. Supports up to 96 x 10/25 GbE and 8 x 100 GbE ports, or up to 32 x 100 GbE ports.[5]
HPE FlexFabric 5945 32QSFP28 (JQ077A)	32 x 100G QSFP28 ports.

## Advanced Features for Research Data Centers

The HPE 5945 series is equipped with a comprehensive set of features that are highly beneficial for research data centers.

## High-Performance Computing and Storage Networking

For research workloads that rely on high-performance computing, such as genomics sequencing, molecular modeling, and computational fluid dynamics, the HPE 5945 provides support for RoCE v1/v2 (RDMA over Converged Ethernet).[7] RoCE enables remote direct memory access over an Ethernet network, significantly reducing CPU overhead and improving application performance. The switch series also supports Fibre Channel over Ethernet (FCoE) and NVMe over Fabrics, making it a versatile solution for modern storage networks.[1]

## Virtualization and Cloud-Native Environments

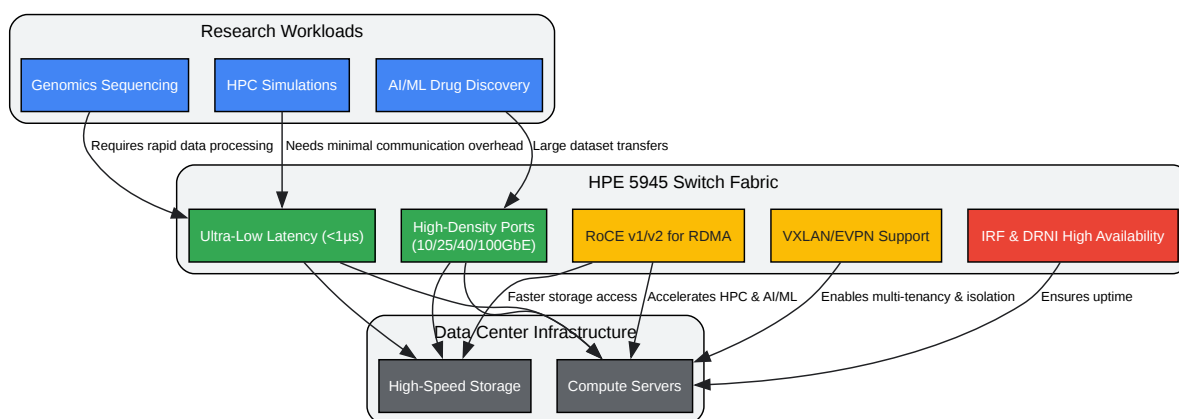
Modern research often involves virtualized environments and containerized workloads. The HPE 5945 supports VXLAN (Virtual Extensible LAN) and EVPN (Ethernet VPN), which are essential technologies for building scalable and flexible network overlays in virtualized data centers.[4][8] This allows for the creation of isolated logical networks for different research projects or tenants, enhancing security and manageability.

## High Availability and Resiliency

To ensure uninterrupted research operations, the HPE 5945 incorporates several high-availability features. HPE Intelligent Resilient Fabric (IRF) technology allows up to 10 HPE 5945 switches to be combined and managed as a single virtual switch, simplifying network architecture and improving resiliency.[1] Additionally, features like Distributed Resilient Network Interconnect (DRNI) offer high availability by combining multiple physical switches into one virtual distributed-relay system.[1] Redundant, hot-swappable power supplies and fans further enhance the reliability of the platform.

## Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow of how the HPE 5945's features cater to the demands of a typical research data center environment.



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HPE 5945 benefits for research data centers.

## Methodologies for Key Experiments and Protocols

While this document does not detail specific biological or chemical experiments, the networking protocols and technologies mentioned are based on well-defined industry standards. For instance, the implementation of RoCE follows the specifications set by the InfiniBand Trade Association. Similarly, VXLAN and EVPN are standardized by the Internet Engineering Task Force (IETF). The performance metrics cited, such as latency and throughput, are typically measured in controlled lab environments using industry-standard traffic generation and analysis tools. These tests involve sending a high volume of packets of a specific size (e.g., 64-byte packets for latency measurements) between ports on the switch and measuring the time taken for the packets to be forwarded.

## Conclusion

The HPE 5945 Switch Series provides a robust, high-performance, and scalable networking foundation for modern research data centers. Its combination of ultra-low latency, high-density port configurations, and advanced features for HPC, storage, and virtualization directly addresses the demanding requirements of data-intensive scientific and drug development workflows. By leveraging the capabilities of the HPE 5945, research institutions can accelerate their discovery processes and drive innovation.

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